

Solubility Profile of 2',4',6'-Triethoxyacetophenone: A Technical Guide

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Compound of Interest

Compound Name: 2',4',6'-Triethoxyacetophenone

CAS No.: 480439-37-0

Cat. No.: B1622987

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Executive Summary & Compound Identity

2',4',6'-Triethoxyacetophenone is a lipophilic, etherified derivative of phloracetophenone.^{[1][2][3]} Unlike its parent compound (2',4',6'-trihydroxyacetophenone), which is a high-melting solid capable of hydrogen bonding, the triethoxy derivative is a low-melting solid characterized by significant non-polar character.^{[1][2][3]}

This shift in functionality—from hydroxyl (-OH) to ethoxy (-OEt) groups—drastically alters its solubility landscape, eliminating water solubility while enhancing compatibility with a wide range of organic solvents.^{[1][2][3]} This compound is frequently utilized as a synthetic intermediate in the preparation of lipophilic chalcones, flavonoids, and pharmaceutical precursors.^{[1][2][3]}

Physicochemical Profile

Property	Value	Technical Note
Chemical Structure	1-(2,4,6-triethoxyphenyl)ethanone	Sterically crowded ether linkages.[1][2][3]
Molecular Formula	C ₁₄ H ₂₀ O ₄	MW: 252.31 g/mol
Melting Point	70–74 °C	Significantly lower than the trimethoxy analog (98–102 °C) due to crystal lattice disruption by flexible ethyl chains.[2]
Polarity	Lipophilic / Non-polar	Lacks H-bond donors; accepts H-bonds via ether oxygens.[1][2][3]
Predicted LogP	~2.5 – 3.0	Indicates strong affinity for non-polar phases.[2]

Solubility Landscape

The solubility of **2',4',6'-Triethoxyacetophenone** is governed by Van der Waals forces and dipole-dipole interactions.[1][2][3] The ethyl groups create a hydrophobic shell, making the molecule highly soluble in aprotic organic solvents but insoluble in aqueous media.[1][2][3]

Solvent Compatibility Table[2]

Solvent Class	Specific Solvents	Solubility Status	Experimental Application
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform	Very High	Ideal for extraction and reaction medium. [1][2][3]
Polar Aprotic	Acetone, Ethyl Acetate, THF	High	Preferred solvents for synthesis (e.g., alkylation reactions). [1][2]
Polar Aprotic (High BP)	DMSO, DMF	High	Used for nucleophilic substitution reactions; difficult to remove.[1][2]
Polar Protic	Ethanol, Methanol, Isopropanol	High (Warm) / Moderate (Cold)	Primary choice for recrystallization. Solubility drops significantly upon cooling.[1][2]
Non-Polar	Hexane, Heptane, Petroleum Ether	Low to Moderate	Used as an anti-solvent to precipitate the product from concentrated ethereal/DCM solutions.[1][2]
Aqueous	Water, Acidic/Basic Water	Insoluble	The compound precipitates immediately upon addition to water.[1][2]

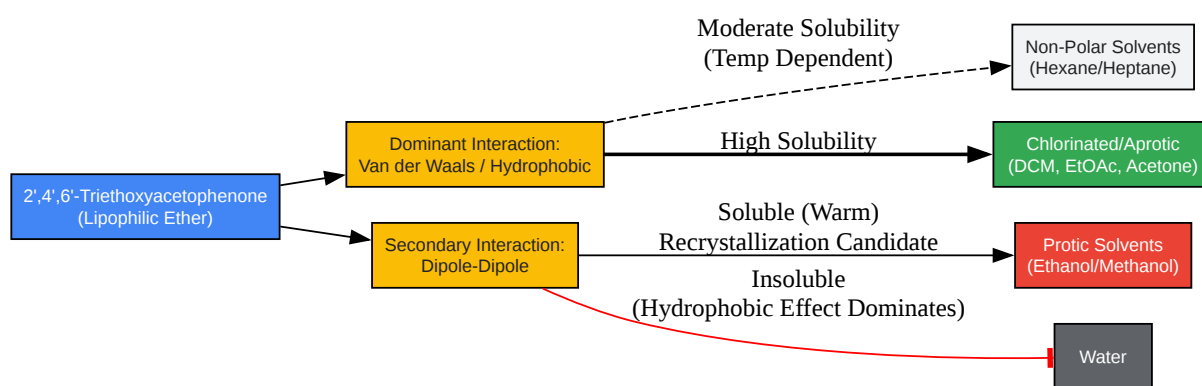
Mechanistic Insight: The "Ethyl Effect"

The tri-ethylation of the phenolic oxygens removes the molecule's ability to act as a hydrogen bond donor.[1][2][3] While the carbonyl and ether oxygens remain hydrogen bond acceptors,

the bulky ethyl chains sterically hinder these interactions with water.[1][2][3] Consequently, the lattice energy is lower (hence the 70°C melting point), but the hydration energy is insufficient to overcome the hydrophobic effect, resulting in water insolubility.[1][2][3]

Visualization: Solubility Logic & Workflow

The following diagram illustrates the decision logic for solvent selection based on the compound's molecular interactions.



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Caption: Interaction map showing how the ethyl groups drive solubility toward chlorinated and aprotic solvents while excluding water.[1][2][3]

Experimental Protocols

Protocol A: Solubility Determination (Gravimetric Method)

Use this protocol to determine precise solubility limits for formulation or process scale-up.[1][2][3]

- Preparation: Weigh 100 mg of **2',4',6'-Triethoxyacetophenone** into a clean, tared 4 mL glass vial.

- Solvent Addition: Add the target solvent (e.g., Ethanol) in 100 μL increments using a micropipette.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Equilibration: After each addition, vortex the vial for 30 seconds. If the solid persists, sonicate for 1 minute at 25°C.
- Endpoint: Continue addition until the solution becomes clear (no visible particulates).
- Calculation:

[\[1\]](#)[\[2\]](#)

Protocol B: Recrystallization Strategy

The low melting point (70–74°C) requires careful thermal control to avoid "oiling out" (liquid-liquid phase separation).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Dissolution: Dissolve the crude solid in the minimum amount of boiling Ethanol (or Methanol).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Filtration: Perform a hot filtration if insoluble impurities (e.g., salts) are present.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Cooling: Allow the solution to cool slowly to room temperature. Do not place directly in an ice bath, as this often causes the compound to oil out rather than crystallize.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Seeding: If oiling occurs, scratch the glass or add a seed crystal of pure material.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Collection: Once crystals form, cool to 0°C, then filter and wash with cold hexanes or cold ethanol.

Applications & Handling

- Synthesis: Used as a nucleophilic aromatic partner in Friedel-Crafts acylations or aldol condensations.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Storage: Store in a cool, dry place. While stable, the ether linkages can be susceptible to cleavage under strong acidic conditions (e.g., BBr_3/DCM).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Safety: Standard organic handling (gloves, goggles).[1][2][3] Avoid inhalation of dust.[1][2][3][4]

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